

solubility of thallium carbonate in water vs organic solvents

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Compound of Interest

Compound Name: *Thallium carbonate*

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An In-depth Technical Guide on the Solubility of Thallium(I) Carbonate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Thallium(I) carbonate, with the chemical formula Tl_2CO_3 , is an inorganic salt that appears as heavy, shiny, colorless, or white crystals.[1] It is a highly toxic compound and is handled with significant safety precautions.[2][3] Despite its toxicity, which limits its commercial applications, understanding its solubility is crucial for chemical synthesis, material science, and toxicological studies.[2][4] This guide provides a detailed overview of the solubility of thallium(I) carbonate in water and common organic solvents, outlines a standard experimental protocol for solubility determination, and presents logical workflows through diagrams.

Solubility in Aqueous Systems

The solubility of thallium(I) carbonate in water is moderate at room temperature and increases significantly with temperature. This property is characteristic of many ionic salts where the dissolution process is endothermic.

Data Presentation: Aqueous Solubility

The quantitative solubility of thallium(I) carbonate in water at different temperatures is summarized below.

Temperature (°C)	Solubility (g / 100 mL)	Molar Concentration (mol/L)†
25	5.2[3][4]	~0.11 M
100	27.2[4]	~0.58 M

†Molar concentration is an approximation calculated based on the g/100 mL value and the molar mass of Tl_2CO_3 (468.78 g/mol), assuming the volume of the solvent does not change significantly upon dissolution.

One source also describes the solubility as 1 part solute to 24 parts water by weight at standard temperature, and 1 part to 3.7 parts in boiling water, which aligns with the data presented.[1]

Solubility in Organic Solvents

Thallium(I) carbonate is an ionic compound. Due to its high polarity and the strong electrostatic forces between the thallium(I) (Tl^+) and carbonate (CO_3^{2-}) ions, it does not readily dissolve in non-polar or weakly polar organic solvents.

Data Presentation: Organic Solvent Solubility

The solubility of thallium(I) carbonate in several common organic solvents is detailed below.

Solvent	Chemical Formula	Solubility
Ethanol (Absolute)	$\text{C}_2\text{H}_5\text{OH}$	Insoluble[1][2][5]
Diethyl Ether	$(\text{C}_2\text{H}_5)_2\text{O}$	Insoluble[1][2][5][6][7]
Acetone	$(\text{CH}_3)_2\text{CO}$	Insoluble[1][2][5][6][7]

This lack of solubility is a critical consideration in organic synthesis where Tl_2CO_3 might be used as a reagent, necessitating careful selection of the reaction medium, or the use of phase-transfer catalysts.

Experimental Protocols: Solubility Determination

A standard and reliable method for determining the solubility of a salt like thallium(I) carbonate as a function of temperature involves constructing a solubility curve. The following protocol is a generalized procedure based on established laboratory methods.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

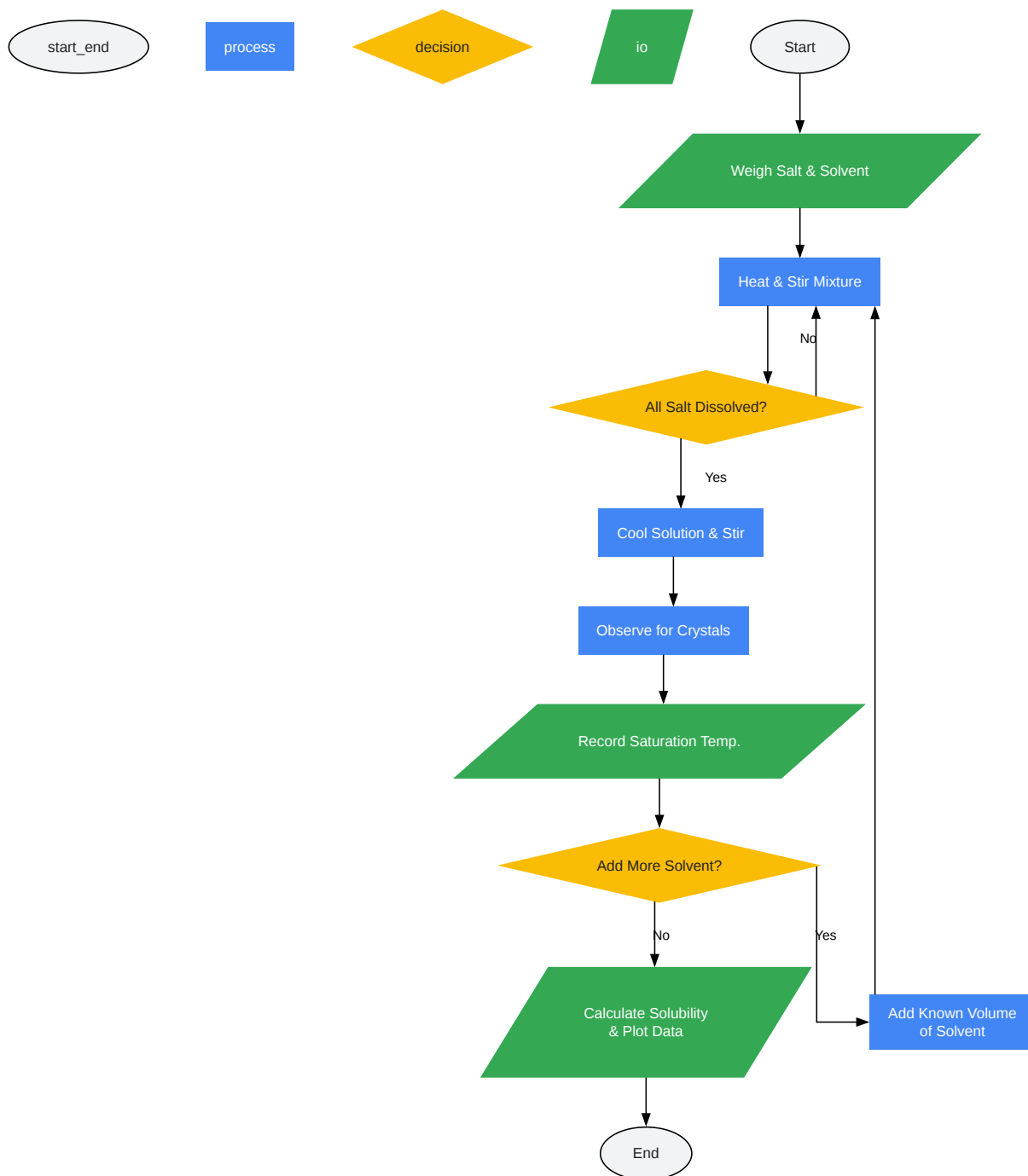
Methodology: Isothermal Crystallization Point Detection

- Preparation:
 - Accurately weigh a specific mass of dry thallium(I) carbonate powder and place it into a large test tube.
 - Add a precise volume of deionized water to the test tube.[\[10\]](#) Record the exact mass of both the salt and the solvent.
- Dissolution:
 - Assemble an apparatus with the test tube placed in a water bath on a hot/stir plate.
 - Insert a thermometer and a stirrer into the test tube, ensuring the thermometer bulb is fully submerged in the solution but not touching the bottom of the test tube.
 - Gently heat the water bath while continuously stirring the Tl_2CO_3 solution until all the solid has completely dissolved.[\[8\]](#)[\[9\]](#) Avoid boiling the solution to prevent solvent loss.[\[10\]](#)
- Crystallization Point Determination:
 - Once all the salt is dissolved, remove the test tube from the hot water bath.
 - Allow the solution to cool slowly while continuing to stir.[\[8\]](#)
 - Carefully observe the solution and record the exact temperature at which the first stable crystals appear. This is the saturation temperature for that specific concentration.[\[8\]](#)[\[9\]](#)
- Data Collection for Solubility Curve:
 - Add another precise, small volume of deionized water to the same test tube.

- Repeat steps 2 and 3. The new saturation temperature will be lower due to the dilution.
- Repeat this process for a total of at least five to six different dilutions to obtain multiple data points.[\[10\]](#)
- Calculation and Analysis:
 - For each data point (saturation temperature), calculate the solubility in grams of salt per 100 g of water.
 - Plot the calculated solubilities (y-axis) against their corresponding saturation temperatures (x-axis) to construct a solubility curve.[\[11\]](#)

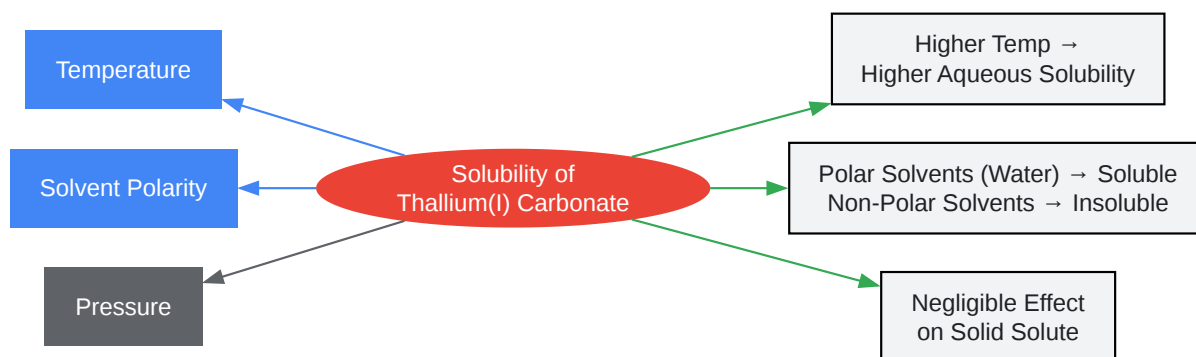
Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the key factors influencing the solubility of ionic compounds.



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Caption: Experimental workflow for determining salt solubility.



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Caption: Key factors influencing the solubility of Ti_2CO_3 .

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